

2-Fluoro-1-(2-fluorophenyl)ethanone: Proper Disposal & Handling Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Fluoro-1-(2-fluorophenyl)ethanone

CAS No.: 1402412-84-3

Cat. No.: B2660542

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Executive Summary

2-Fluoro-1-(2-fluorophenyl)ethanone (CAS: 345-29-9 / 445-27-2 variant) is a fluorinated alpha-halo ketone. Unlike standard organic solvents, this compound presents a dual-hazard profile: it is a halogenated organic capable of generating hydrofluoric acid (HF) upon combustion, and it possesses an alpha-halo carbonyl motif, rendering it a potential alkylating agent and lachrymator.

Immediate Action Required:

- Segregate strictly into "Halogenated Solvent" waste streams.
- Prohibit mixing with strong bases or amines (risk of exothermic polymerization).
- Designate for high-temperature incineration with alkaline scrubbing.

Part 1: Chemical Identification & Hazard Profiling

Accurate disposal begins with precise identification. This compound is often used as a pharmaceutical intermediate and must be treated as a reactive building block, not a passive solvent.

Table 1: Physicochemical Waste Profile

Parameter	Data	Operational Implication
Chemical Name	2-Fluoro-1-(2-fluorophenyl)ethanone	Primary identifier for waste manifest. [1] [2] [3]
Synonyms	2,2'-Difluoroacetophenone; Phenacyl fluoride deriv.	Check old inventory for these names.
CAS Number	345-29-9 (Common variant)	Use for regulatory tracking.
Molecular Formula	C ₈ H ₆ F ₂ O	High Fluorine Content: Generates HF during incineration.
Flash Point	~80°C (Estimate)	Classifies as Combustible (Class IIIA/IV).
Reactivity Group	Alpha-Halo Ketone	Susceptible to nucleophilic attack; potential lachrymator.
RCRA Status	Characteristic Waste (Ignitable/Toxic)	Not P-listed, but requires hazardous waste management.

The "Alpha-Halo" Risk Factor

Expert Insight: The fluorine atom at the alpha position (adjacent to the carbonyl) increases the electrophilicity of the carbon. While less reactive than its chloro- or bromo- analogs, it can still act as an alkylating agent.

- Disposal Consequence: Do not consolidate this waste with "Waste Amines" or "Waste Caustics." The reaction can generate heat and toxic vapors in the waste drum.

Part 2: Pre-Disposal Segregation (Self-Validating System)

To ensure safety, we implement a Self-Validating Segregation System. This logic tree prevents the most common laboratory accident: incompatible waste mixing.

Workflow 1: Waste Stream Decision Logic

The following decision tree dictates where this specific chemical must be placed.

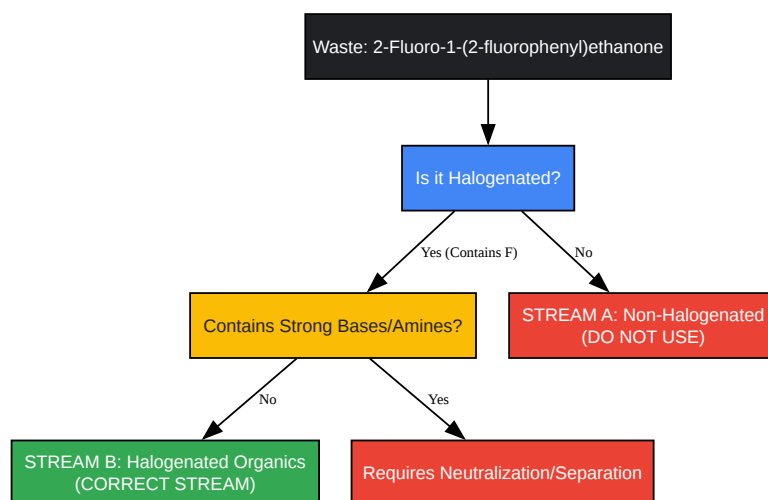


Figure 1: Segregation Logic. The presence of Fluorine mandates Stream B to ensure HF scrubbing during incineration.

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Storage Protocols prior to Pickup[4]

- Container Material: Use High-Density Polyethylene (HDPE) or Glass. Avoid metal containers if the waste stream is potentially acidic, as fluorides can corrode steel over time.
- Labeling: The tag must explicitly state:
 - "Hazardous Waste - Halogenated Solvent"[4]

- Constituents: **"2-Fluoro-1-(2-fluorophenyl)ethanone"**
- Hazard Checkboxes: [x] Irritant [x] Combustible
- Headspace: Leave at least 10% headspace in the container to accommodate thermal expansion.

Part 3: The Disposal Protocol (Step-by-Step)

This section details the cradle-to-grave lifecycle for the compound.

Step 1: Waste Consolidation

- Do: Pour into the "Halogenated Solvents" carboy.
- Don't: Pour into the "Aqueous Acid/Base" stream. This compound has low water solubility and will form a separate layer, complicating treatment.
- Don't: Pour down the sink. This is a strict violation of the Clean Water Act and local POTW (Publicly Owned Treatment Works) regulations.

Step 2: Commercial Disposal (The Incineration Requirement)

As the generator, you must ensure your waste vendor utilizes the correct destruction method.

- Method: Rotary Kiln Incineration.
- Critical Parameter: The facility must have a Wet Gas Scrubber.
- The Mechanism: When **2-Fluoro-1-(2-fluorophenyl)ethanone** is burned, the carbon backbone oxidizes to CO₂, but the fluorine atoms convert to Hydrogen Fluoride (HF) gas.

Standard fuel blending facilities (cement kilns) often reject high-fluorine waste because HF destroys the refractory brick lining of the kiln.

Step 3: Manifest Coding

When filling out the waste manifest (e.g., EPA Form 8700-22), use the following codes (subject to local verification):

- D001: If the specific waste mixture has a flashpoint < 60°C.
- State-Specific Codes: (e.g., California may require specific codes for halogenated organics).

Part 4: Emergency Contingencies

Spill Response Workflow

If a container breaks, the alpha-halo ketone nature creates a respiratory and lachrymatory hazard.



Figure 2: Spill Response. Ventilation is critical due to potential respiratory irritation.

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Specific Cleanup Steps:

- Ventilation: Immediately increase air exchange. If the smell is pungent (lachrymatory), evacuate the immediate area.
- Absorbent: Use inert clay (Vermiculite) or a dedicated organic spill pad. Do not use sawdust (combustible).
- Decontamination: After picking up the solid, wipe the surface with acetone or ethanol to solubilize the remaining organic residue, then wash with soap and water.
- Disposal of Debris: All contaminated rags and absorbents must be treated as Hazardous Waste (Solid, Halogenated) and incinerated.

References

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